

Butyl dihydrogen phosphate chemical structure and formula.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Butyl dihydrogen phosphate*

Cat. No.: B143570

[Get Quote](#)

An In-depth Technical Guide to Butyl Dihydrogen Phosphate

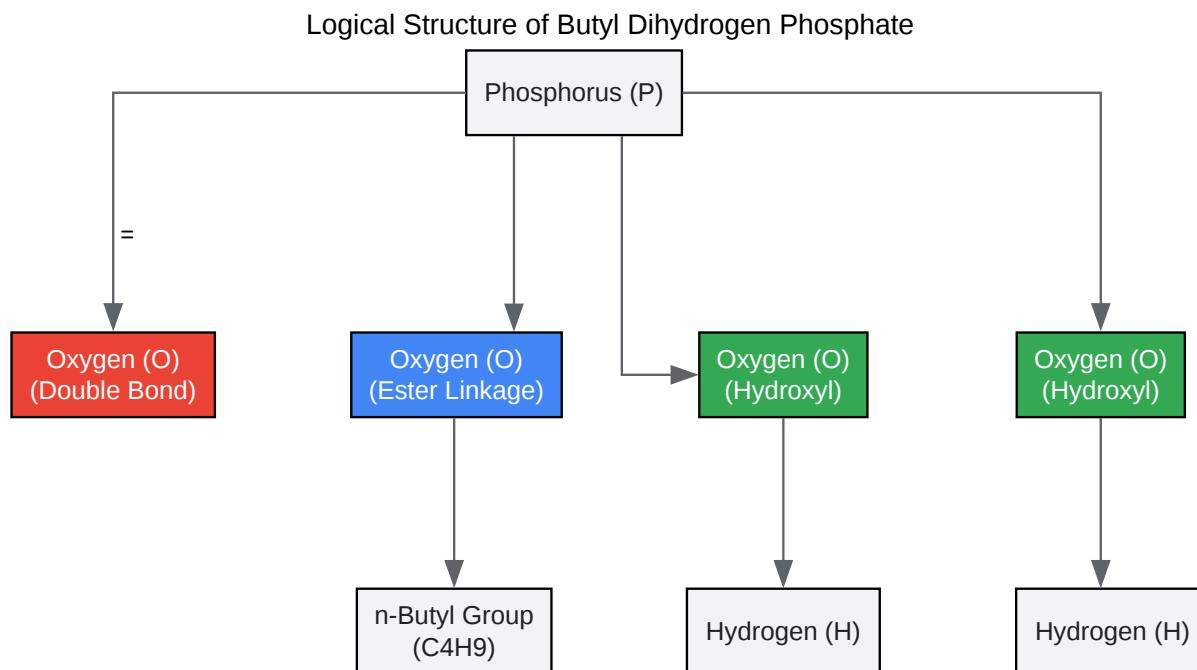
This guide provides a comprehensive overview of **butyl dihydrogen phosphate**, a significant organophosphate compound. It details its chemical structure, physicochemical properties, synthesis protocols, and key applications, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical Identity and Structure

Butyl dihydrogen phosphate, also known as monobutyl phosphate or n-butyl acid phosphate, is an organophosphorus compound. It consists of a butyl group esterified to a phosphate group. This mono-ester configuration distinguishes it from its di- and tri-ester counterparts (dibutyl and tributyl phosphate).

- Molecular Formula: C₄H₁₁O₄P[1][2][3]
- Canonical SMILES: CCCCCOP(O)(O)=O[1]
- InChI Key: BNMJSBUIDQYHIN-UHFFFAOYSA-N[1]
- CAS Number: 1623-15-0[1][2][3][4]

The structure features a central phosphorus atom double-bonded to one oxygen atom and single-bonded to three other oxygen atoms. One oxygen is linked to the n-butyl group, while the other two are bonded to hydrogen atoms, forming hydroxyl groups. These acidic protons are responsible for its acidic nature.



[Click to download full resolution via product page](#)

Caption: Connectivity of functional groups in **Butyl Dihydrogen Phosphate**.

Physicochemical Properties

Butyl dihydrogen phosphate is a colorless to light brown, corrosive liquid.^[1] Its key properties are summarized below.

| Property | Value | Reference(s) |
|------------------------------|---|--------------|
| Molecular Weight | 154.10 g/mol | [3] |
| Appearance | Colorless to light brown liquid | [1] |
| Density | 1.283 g/cm ³ (Predicted) | [4][5] |
| Boiling Point | 272.5 °C at 760 mmHg | [4] |
| Flash Point | 118.6 °C | [4] |
| pKa | 1.97 ± 0.10 (Predicted) | [1][4] |
| Water Solubility | Insoluble in water; slightly soluble in DMSO, Ethyl Acetate, Methanol | [1][5] |
| Vapor Pressure | 0.00169 mmHg at 25°C | [4] |
| Hydrogen Bond Donor Count | 2 | [1][4] |
| Hydrogen Bond Acceptor Count | 4 | [1][4] |
| Rotatable Bond Count | 4 | [1][4] |

Synthesis Protocols

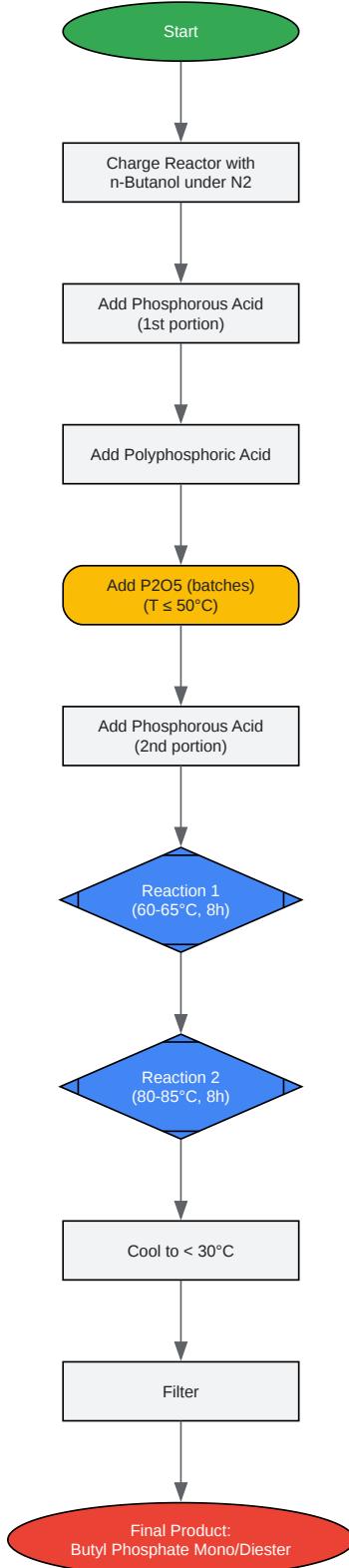
Several methods for the synthesis of **butyl dihydrogen phosphate** have been reported. The choice of method depends on the desired purity, scale, and available starting materials.

This industrial method produces a mixture of mono- and di-butyl phosphates using n-butanol, phosphorus pentoxide, polyphosphoric acid, and phosphorous acid as raw materials.[6]

- Charging the Reactor: Add 400 kg of n-butanol to a reactor and purge with nitrogen gas.
- Initial Catalyst Addition: While stirring, add 8 kg of phosphorous acid and continue stirring until it is completely dissolved.
- Acid Addition: Slowly add 8 kg of polyphosphoric acid in a thin stream and stir until the mixture is uniform.

- Phosphorus Pentoxide Addition: Add 308 kg of phosphorus pentoxide in batches. Use cooling water to maintain the internal temperature at or below 50°C. Stir until uniform.
- Second Catalyst Addition & Initial Reaction: Add another 8 kg of phosphorous acid. Maintain the temperature at 60-65°C and allow the reaction to proceed for 8 hours.
- Final Reaction: Increase the temperature to 80-85°C and hold for an additional 8 hours.
- Work-up: Cool the mixture to below 30°C and filter. The resulting transparent, viscous liquid is the target product.

Synthesis Workflow (Patent CN101735266A)

[Click to download full resolution via product page](#)

Caption: Industrial synthesis workflow for n-butyl phosphate esters.

This protocol describes a general method for synthesizing dialkyl hydrogen phosphates, which can be adapted for **butyl dihydrogen phosphate** starting from the corresponding alkyl chlorophosphate.[\[7\]](#)

- **Dissolution:** Dissolve the corresponding alkyl chlorophosphate (1 equivalent) in tetrahydrofuran (THF) and cool the solution to 0°C.
- **Hydrolysis:** Add aqueous sodium hydroxide (1 M, 1 equivalent) dropwise. Stir the mixture vigorously at 0°C for 30 minutes.
- **Concentration:** Concentrate the mixture under reduced pressure.
- **Extraction:** Extract the residual solid with diethyl ether (Et₂O) and dry the organic layer over magnesium sulfate (MgSO₄).
- **Purification:** After filtration, concentrate the solution under reduced pressure to yield the crude product. Dissolve the crude oil in a saturated sodium bicarbonate (NaHCO₃) solution and wash three times with dichloromethane (CH₂Cl₂).
- **Acidification & Final Extraction:** Acidify the aqueous layer with HCl (1 M) to a pH between 0 and 1. Extract with CH₂Cl₂ (3 x 50 mL).
- **Isolation:** Combine the organic layers, dry over MgSO₄, and concentrate under reduced pressure to yield the pure product. Store at -17°C under an argon atmosphere.

Applications and Significance

Butyl dihydrogen phosphate's primary application stems from its properties as an anionic surfactant.[\[1\]](#)[\[8\]](#)

- **Industrial Surfactant:** It exhibits outstanding wetting, emulsification, lubrication, and detergency properties. A key feature is its stability in alkaline conditions, making it superior to many other surfactants in high-pH formulations.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- **Chemical Intermediate:** It serves as a raw material or intermediate in the synthesis of other organophosphate compounds.

- Nuclear Reprocessing: In the PUREX process for separating uranium and plutonium from spent nuclear fuel, tributyl phosphate (TBP) is used as an extraction solvent. **Butyl dihydrogen phosphate** can be formed as a degradation product of TBP. Its presence is undesirable as it can form stable complexes with metal ions, interfering with the separation process. Therefore, the organic solvent phase is typically washed with a sodium carbonate solution to remove it.[9]

Safety and Handling

Butyl dihydrogen phosphate is classified as a corrosive substance.[1][4] It can cause serious eye irritation and is corrosive to metals and tissues.[1][10] Standard personal protective equipment, including gloves, and eye and face protection, should be worn when handling this chemical.[10] It should be stored and handled in a well-ventilated area.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. butyl dihydrogen phosphate [webbook.nist.gov]
- 3. Monobutyl phosphate | C4H11O4P | CID 15389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]
- 5. butyl dihydrogen phosphate CAS#: 1623-15-0 [chemicalbook.com]
- 6. CN101735266A - Method for synthesizing n-butyl phosphate mono-ester/diester - Google Patents [patents.google.com]
- 7. Dibutyl phosphate synthesis - chemicalbook [chemicalbook.com]
- 8. butyl dihydrogen phosphate | 1623-15-0 [chemicalbook.com]
- 9. Liquid–liquid extraction - Wikipedia [en.wikipedia.org]
- 10. Page loading... [guidechem.com]

- To cite this document: BenchChem. [Butyl dihydrogen phosphate chemical structure and formula.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b143570#butyl-dihydrogen-phosphate-chemical-structure-and-formula\]](https://www.benchchem.com/product/b143570#butyl-dihydrogen-phosphate-chemical-structure-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com